

Resorufin Fluorescence Spectrum: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-Ethoxyresorufin-d5

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core fluorescence properties of resorufin, a widely utilized fluorophore in biological and chemical research. This document details its spectral characteristics, offers experimental protocols for its use, and visualizes key processes through signaling pathway and workflow diagrams.

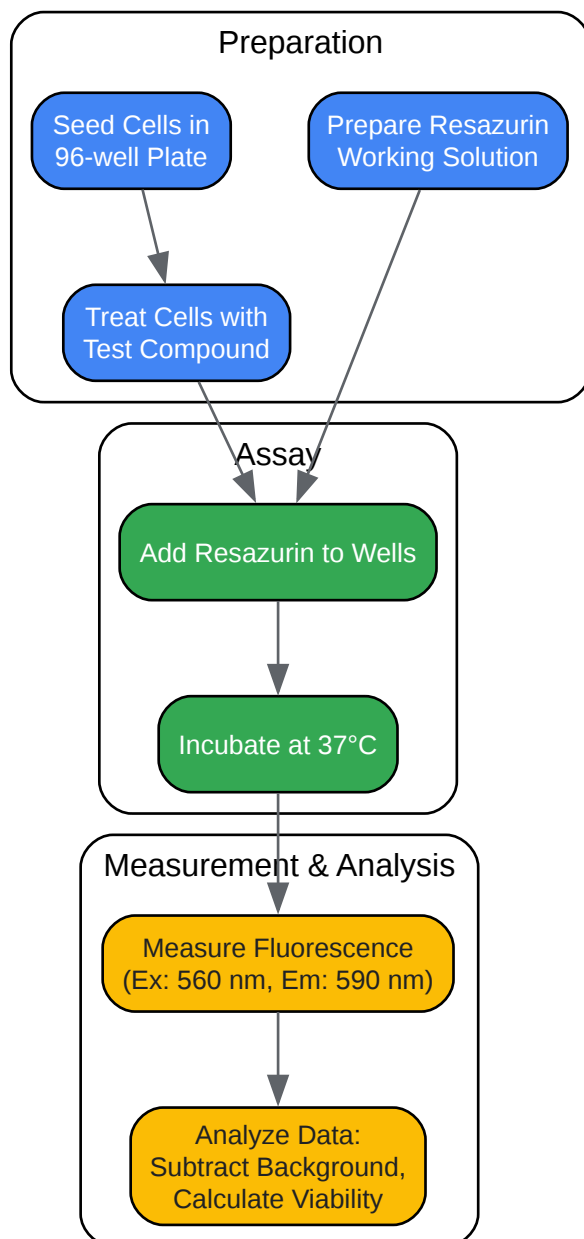
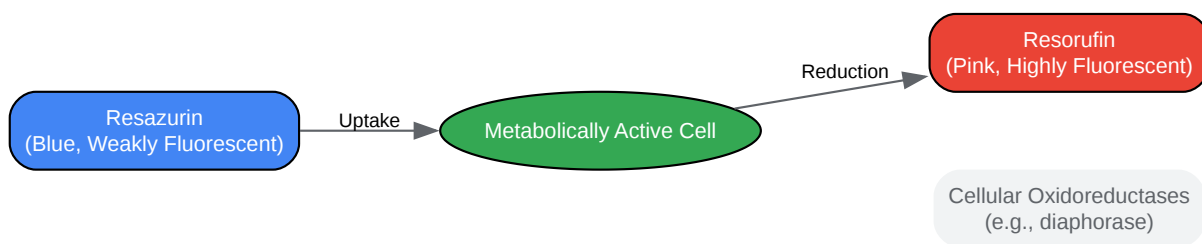
Core Spectroscopic Properties of Resorufin

Resorufin is a highly fluorescent, pink-colored dye that is the product of the reduction of the blue, weakly fluorescent compound resazurin. Its robust fluorescence and favorable spectral properties in the visible range make it an invaluable tool for a variety of assays, particularly in the fields of cell biology and enzymology. The key quantitative spectral and physical properties of resorufin are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Excitation Maximum (λ_{ex})	571 nm	In aqueous buffer (pH 7.4)[1]
572 nm	In 0.1 M Tris-HCl buffer (pH 8.0) with 0.1 M NaCl[2]	
~570 nm	General reference	
Emission Maximum (λ_{em})	584 nm	In aqueous buffer[1]
585 nm	In 50 mM phosphate buffer (pH 7.7)[2]	
~580 nm	General reference	
Molar Extinction Coefficient (ϵ)	73,000 M ⁻¹ cm ⁻¹	At 572 nm in 0.1 M Tris-HCl (pH 8.0) with 0.1 M NaCl (for the free base)[2]
65,000 M ⁻¹ cm ⁻¹	At 570 nm[3]	
Fluorescence Quantum Yield (Φ)	0.75	In water[3][4]
0.83	In water (pH 7.5-12)	
0.53	In Methanol	
pKa	~6.0	Below this pH, absorption shifts to ~480 nm and fluorescence is markedly lower
7.9	[2]	
Solubility	Soluble in water (1 mg/mL), DMSO (1 mg/mL), and DMF (1 mg/mL). Slightly soluble in ethanol.[2]	

Signaling Pathway: Cellular Reduction of Resazurin to Resorufin

The most common application of resorufin in cell-based assays is as the fluorescent product of the reduction of resazurin. This conversion is catalyzed by various intracellular oxidoreductase enzymes, and the resulting fluorescence intensity is directly proportional to the metabolic activity and, by extension, the number of viable cells.



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